

A Comparative Guide to Quantum Efficiency Measurements for Thienothiophene-Based Solar Cells

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Dodecyl 4,6-dibromothieno[3,4-
b]thiophene-2-carboxylate*

CAS No.: *1098102-93-2*

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In the rapidly advancing field of organic photovoltaics (OPVs), thienothiophene-based polymers have emerged as a promising class of donor materials due to their excellent charge transport properties and broad absorption spectra. A critical metric for evaluating and comparing the performance of these, and indeed any, solar cell is its quantum efficiency (QE). This guide provides an in-depth comparison of quantum efficiency in thienothiophene-based solar cells against other alternatives, supported by experimental data and detailed measurement protocols. As Senior Application Scientists, our goal is to blend technical precision with practical, field-tested insights to empower your research.

Understanding Quantum Efficiency: The Key to Performance Analysis

Quantum efficiency is the measure of how efficiently a solar cell converts photons of a specific wavelength into charge carriers (electrons and holes) that contribute to the electrical current.[1] It is a crucial diagnostic tool for identifying performance bottlenecks in a solar cell.[2] There are two primary types of quantum efficiency:

- **External Quantum Efficiency (EQE):** This is the ratio of the number of charge carriers collected by the solar cell to the number of incident photons of a given energy.[3] EQE accounts for all optical and electrical losses, including reflection, absorption, and charge collection inefficiencies.
- **Internal Quantum Efficiency (IQE):** This is the ratio of the number of collected charge carriers to the number of photons absorbed by the active layer.[4] IQE provides a more direct measure of the intrinsic charge generation and collection efficiency of the active layer, as it discounts optical losses like reflection.

A high EQE over a broad range of the solar spectrum is essential for achieving a high short-circuit current density (J_{sc}) and, consequently, a high power conversion efficiency (PCE).

The Experimental Backbone: Measuring Quantum Efficiency with Precision

Accurate and reproducible EQE measurements are fundamental to reliable solar cell characterization. The standard setup for EQE measurement, compliant with IEC 60904-8, involves a calibrated light source, a monochromator to select specific wavelengths, a chopper, and a lock-in amplifier for sensitive current detection.[4]

Step-by-Step EQE Measurement Protocol:

- **System Calibration:**
 - A calibrated reference photodiode (e.g., silicon or germanium) with a known spectral response is used to measure the incident photon flux at each wavelength.
 - The light source (typically a Xenon or Quartz-halogen lamp) is stabilized.
 - The monochromator is scanned through the desired wavelength range (e.g., 300 nm to 1100 nm for many organic solar cells).

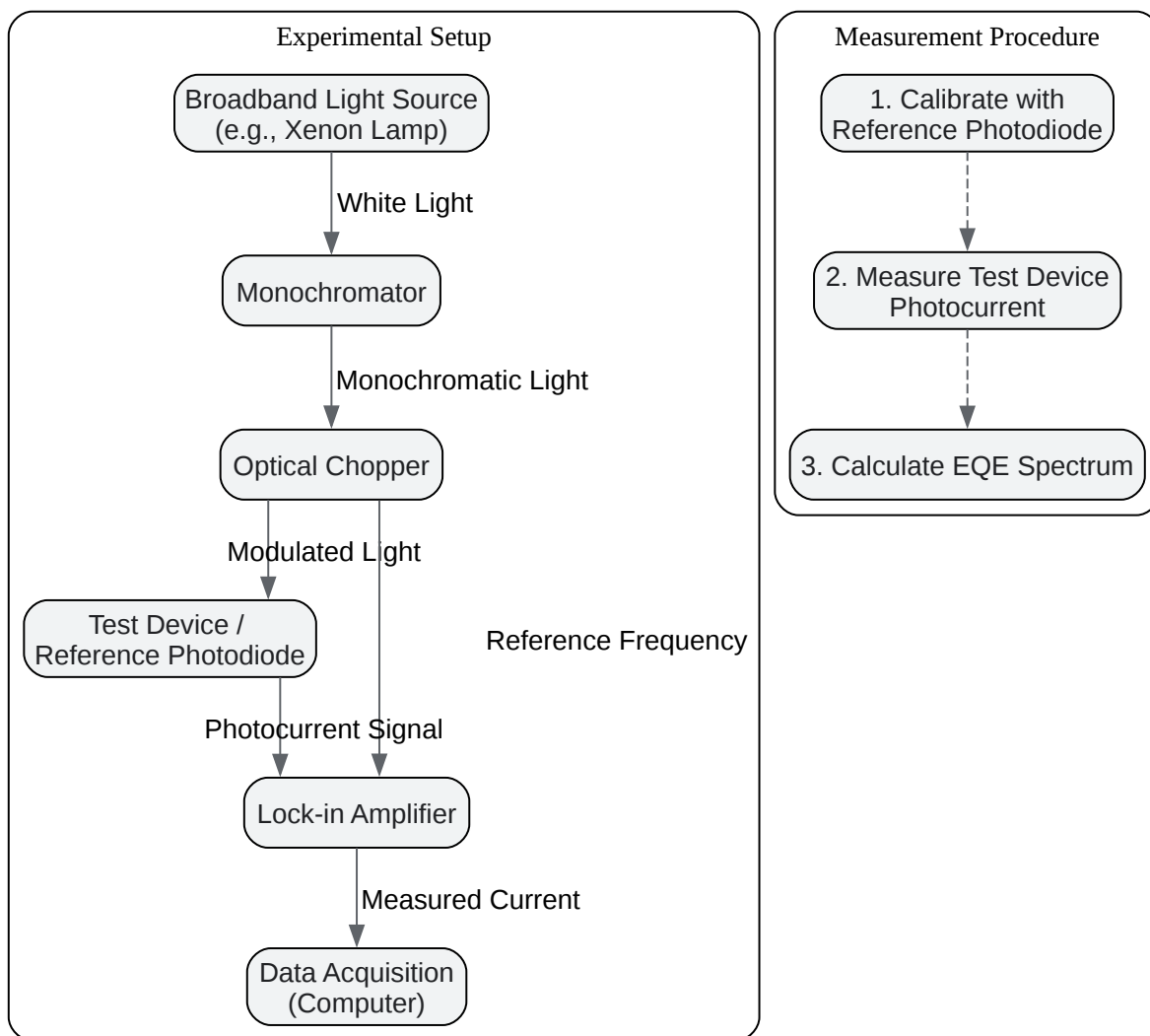
- The photocurrent of the reference diode is recorded at each wavelength to determine the number of incident photons per second.
- Device Measurement:
 - The reference photodiode is replaced with the solar cell device under test.
 - The device is held at short-circuit conditions (0V bias) to measure the short-circuit current.
 - The monochromatic light is chopped at a specific frequency, and a lock-in amplifier is used to measure the AC photocurrent generated by the device at that frequency, which minimizes the influence of noise.
 - The photocurrent of the test cell is recorded at each wavelength.
- EQE Calculation:
 - The EQE at each wavelength (λ) is calculated using the following formula:

$$EQE(\lambda) = [I_{sc}(\lambda) / (q * \Phi(\lambda))] * 100\%$$

Where:

- $I_{sc}(\lambda)$ is the short-circuit current generated by the test cell at wavelength λ .
- q is the elementary charge.
- $\Phi(\lambda)$ is the incident photon flux at wavelength λ , determined during the calibration step.

Experimental Workflow for EQE Measurement



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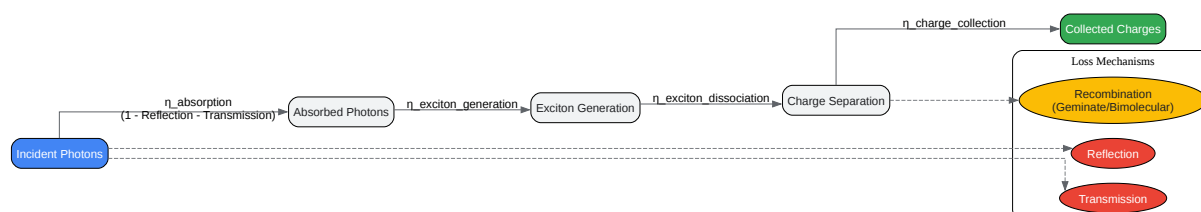
Caption: Workflow for External Quantum Efficiency (EQE) measurement.

Performance Comparison: Thienothiophene-Based Solar Cells in Context

Thienothiophene-based polymers have demonstrated high power conversion efficiencies, often exceeding 10%.^{[3][5]} Their performance is intrinsically linked to their molecular structure, which influences their absorption profile, energy levels, and morphology in the active layer.

Factors Influencing Quantum Efficiency in Thienothiophene Solar Cells

The final EQE of a device is a product of several efficiencies at different stages, from light absorption to charge collection. Understanding these factors is key to optimizing device performance.



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Caption: Key efficiency factors and loss mechanisms affecting quantum efficiency.

The morphology of the bulk heterojunction (BHJ) active layer, which is a blend of the thienothiophene-based donor polymer and an acceptor material (often a fullerene derivative or a non-fullerene acceptor), plays a critical role.^{[6][7][8]} The use of processing additives, such as

1,8-diiodooctane (DIO), can significantly enhance the EQE by optimizing the nanoscale phase separation, leading to improved exciton dissociation and charge transport.[3] For instance, in a PTB7-Th:ATT-1 based solar cell, the addition of 1% DIO increased the PCE from 4.46% to 10.07%, largely due to an increase in Jsc and fill factor, which is reflected in the enhanced EQE.[3]

Comparative Performance Data

The following table summarizes the performance of several thienothiophene-based solar cells and compares them with other high-performance organic solar cells.

Donor Material	Acceptor Material	PCE (%)	Jsc (mA/cm ²)	Voc (V)	FF (%)	Peak EQE (%)	Reference
Thienothiophene-Based							
PTB7-Th	ATT-1	10.07	16.48	0.87	70	>70	[3]
PTBTz-2	PC71BM	9.72	16.84	-	-	-	[5]
P1	PC71BM	4.41	11.97	0.682	54.09	~55	[9]
P1	ITIC	7.25	15.17	0.842	56.76	>60	[9]
Pentacyclic lactam-based with thienothiophene							
	PC71BM	~5.5	-	~0.82	~65	-	[10]
Alternative Systems							
PM6	ThPy3	15.3	~23.6	-	77.1	>80	[11]
PM6	IT-4Cl	12.6	~20.4	-	75.8	~75	[11]
Pentacyclic lactam-based with selenophene							
	PC71BM	~7.0	~12	~0.82	~70	-	[10]

Analysis of Comparative Data:

- Thienothiophene-based systems consistently demonstrate high J_{sc} values, often exceeding 15 mA/cm^2 , which is a direct consequence of their broad absorption and high EQE in the visible and near-infrared regions.[3][5]
- The choice of the acceptor material is crucial. When paired with the non-fullerene acceptor ITIC, the thienothiophene-based polymer P1 showed a significant improvement in PCE compared to the fullerene-based acceptor PC71BM, primarily due to a higher J_{sc} and V_{oc} . [9] This is reflected in the broader and higher EQE spectra observed for the ITIC-based device.[9]
- Comparison with other high-performance systems, such as those based on the PM6 donor, reveals that while thienothiophene-based cells are highly efficient, there is still room for improvement, particularly in achieving very high fill factors. The PM6:ThPy3 system, for instance, achieves a remarkable FF of 77.1% and a peak EQE of over 80%.[11]
- Molecular engineering within the thienothiophene family itself can lead to significant performance differences. For example, a study comparing a thienothiophene-based polymer to a selenophene-based analogue showed that the latter exhibited a higher PCE (7.0% vs. 5.5%) due to improved spectral coverage (and thus higher J_{sc}) and a more favorable morphology for charge transport, resulting in a higher fill factor.[10]

Conclusion and Future Outlook

Quantum efficiency is an indispensable tool for the research and development of thienothiophene-based solar cells. A thorough understanding of EQE and its measurement allows for the precise identification of performance-limiting factors and provides a clear pathway for device optimization. The data presented in this guide highlights that thienothiophene-based materials are highly competitive in the field of organic photovoltaics, with the potential for further improvements through molecular design, active layer morphology control, and the selection of optimal acceptor materials. As the field moves towards even higher efficiencies and greater stability, rigorous and accurate quantum efficiency measurements will continue to be a cornerstone of cutting-edge solar cell research.

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- To cite this document: BenchChem. [A Comparative Guide to Quantum Efficiency Measurements for Thienothiophene-Based Solar Cells]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1424114/docs#a-comparative-guide-to-quantum-efficiency-measurements-for-thienothiophene-based-solar-cells>]

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